

# A Technical Guide to Magnesium Perchlorate: From Discovery to Desiccant Dominance

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## Compound of Interest

Compound Name: *Magnesium perchlorate hexahydrate*

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This in-depth technical guide explores the history, discovery, and fundamental properties of magnesium perchlorate as a preeminent desiccant. We delve into the seminal research that established its efficacy, providing detailed experimental protocols and comparative data to offer a comprehensive understanding of its application.

## A Historical Overview: The Advent of a Superior Drying Agent

Magnesium perchlorate, a powerful oxidizing agent with the formula  $\text{Mg}(\text{ClO}_4)_2$ , was first prepared by Serullas.<sup>[1]</sup> However, its remarkable properties as a drying agent remained largely unexplored until the groundbreaking work of H. H. Willard and G. Frederick Smith at the University of Illinois in 1922.<sup>[1]</sup> Their research, published in the Journal of the American Chemical Society, detailed the preparation of anhydrous magnesium perchlorate and its hydrates, and critically, compared their desiccating efficiency to the then-standard, phosphorus pentoxide.<sup>[1]</sup>

This pioneering work led to the commercialization of anhydrous magnesium perchlorate by G. Frederick Smith, who founded GFS Chemicals in 1928.<sup>[2]</sup> The company's first manufactured product was anhydrous magnesium perchlorate, marketed under trade names such as

"Anhydron" and "Dehydrite".<sup>[3]</sup> This marked a significant advancement in the availability of high-performance desiccants for scientific and industrial applications.

## Comparative Efficacy: Magnesium Perchlorate vs. Phosphorus Pentoxide

The research conducted by Willard and Smith demonstrated that anhydrous magnesium perchlorate is as efficient a drying agent as phosphorus pentoxide, with several distinct advantages.<sup>[1]</sup> These include a significantly greater water absorption capacity, ease of handling (it does not become sticky or form channels), and the ability to be regenerated.<sup>[1][2]</sup> Furthermore, as a neutral salt, it is suitable for drying substances that are incompatible with acidic desiccants like concentrated sulfuric acid or phosphorus pentoxide.<sup>[1][2]</sup>

### Quantitative Data Summary

The following table summarizes the key quantitative findings from Willard and Smith's comparative experiments.

Parameter	Anhydrous Magnesium Perchlorate ( $\text{Mg}(\text{ClO}_4)_2$ )	Phosphorus Pentoxide ( $\text{P}_4\text{O}_{10}$ )
Initial Weight of Desiccant	9.06 g	Not specified in direct comparison
Weight of Water Absorbed	5.23 g	Not specified in direct comparison
Water Absorption Capacity (% of own weight)	Nearly 60%	Significantly less than $\text{Mg}(\text{ClO}_4)_2$
Residual Water Vapor in Dried Air	Unweighable	Unweighable
Volume of Air Dried	Over 210 liters	Not specified in direct comparison
Maximum Efficient Flow Rate	Up to 5 liters per hour	Not specified in direct comparison

## Key Experimental Protocols

The following are detailed methodologies derived from the seminal 1922 paper by Willard and Smith.

### Preparation of Magnesium Perchlorate Hexahydrate ( $\text{Mg}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ )

- **Reaction:** Treat pure magnesium oxide with a slight excess of dilute perchloric acid.
- **Evaporation:** Evaporate the resulting solution until crystallization begins at the surface and fumes of perchloric acid are evolved.
- **Crystallization and Separation:** Allow the mixture to cool to room temperature. Add sufficient water to maintain a semifluid crystal mass. Separate the needle-like crystals via centrifugal drainage.
- **Purification:** Redissolve the crystals, recrystallize, and centrifuge again to remove any remaining traces of perchloric acid.
- **Drying:** Dry the purified hexahydrate crystals in a desiccator over anhydrous magnesium perchlorate at room temperature for four weeks to remove excess surface water.

### Preparation of Anhydrous Magnesium Perchlorate ( $\text{Mg}(\text{ClO}_4)_2$ )

- **Initial Heating:** Place approximately 100 g of **magnesium perchlorate hexahydrate** in large porcelain crucibles.
- **Dehydration Apparatus:** Support the crucibles on trays within a Pyrex tube (8 cm diameter, 90 cm long).
- **Controlled Heating:** Electrically heat the tube to a temperature slightly above the melting point of the hexahydrate (around 170°C).
- **Dry Air Flow:** Pass a continuous stream of air, pre-dried with phosphorus pentoxide, through the tube.

- **Final Dehydration:** Gradually increase the temperature to 250°C to remove the final traces of water.
- **Product Handling:** The resulting product is a dry, white powder. It should be removed from the crucibles while still hot and ground to the desired particle size. Samples should be taken while hot to ensure the absence of moisture.

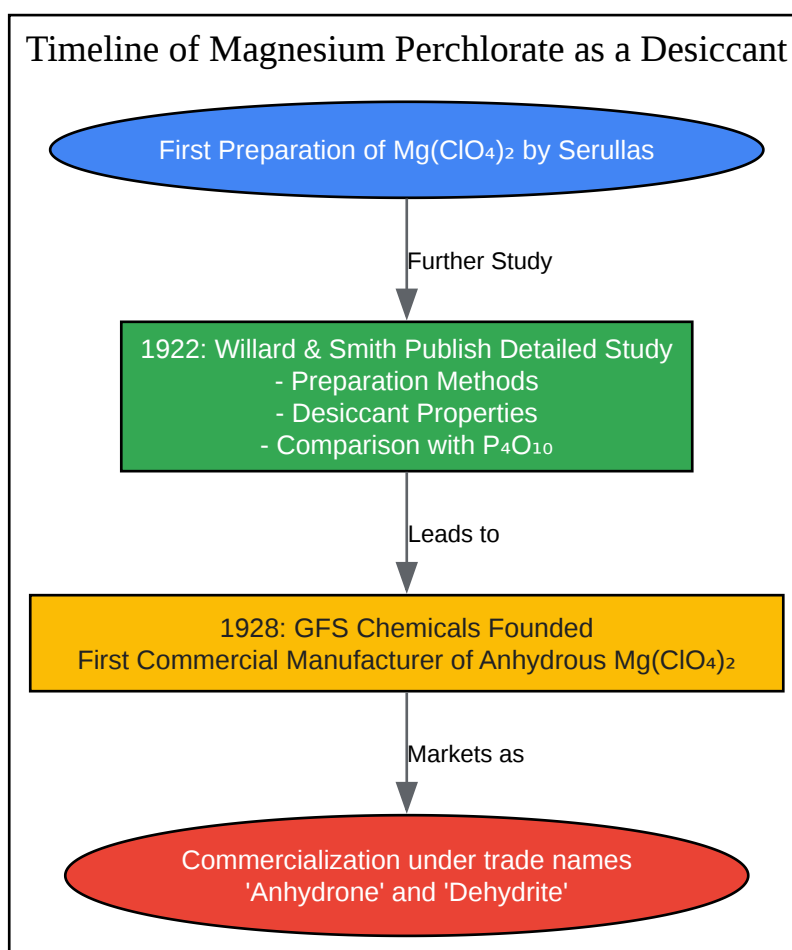
## Comparative Desiccant Efficiency Test

- **Apparatus Setup:**
  - **U-tubes:** Prepare three 10 cm U-tubes. Fill the first with anhydrous magnesium perchlorate layered with cotton wool (9.06 g of desiccant). Fill the second and third (protective) tubes with phosphorus pentoxide.
  - **Air Saturation:** Use a potash bulb containing water to saturate the incoming air with moisture.
  - **Flow Meter:** Calibrate a flow meter to measure the rate of air passage.
  - **Connections:** Connect the components in the following sequence: air source -> flow meter -> potash bulb (saturator) -> magnesium perchlorate U-tube -> phosphorus pentoxide U-tube -> protective phosphorus pentoxide U-tube. Use cotton wool plugs between connections to prevent particle transfer.
- **Experimental Procedure:**
  - **Weighing:** Accurately weigh the magnesium perchlorate and the first phosphorus pentoxide U-tubes. Use a counterpoise for all weighings and allow tubes to equilibrate in the balance case before measurement.
  - **Air Flow:** Pass moist air through the apparatus at a controlled rate (varied from 1.5 to 3.5 liters per hour).
  - **Data Collection:** Periodically reweigh the magnesium perchlorate and phosphorus pentoxide U-tubes to determine the amount of water absorbed. The experiment described was run continuously for over 8 hours with 14 weighings.

- Observation: The efficiency of the desiccant is determined by the increase in weight of the desiccant tube and the absence of a weighable increase in the subsequent phosphorus pentoxide tube.

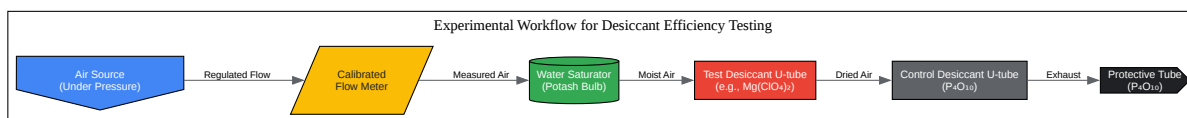
## Visualizing the Discovery and Experimental Workflow

The following diagrams illustrate the key historical timeline and the experimental workflow for testing desiccant efficiency.



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Caption: Key milestones in the history of magnesium perchlorate as a desiccant.



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Caption: Workflow for comparing the efficiency of drying agents.

## Safety Considerations

While an exceptional desiccant, magnesium perchlorate is a powerful oxidizing agent.<sup>[2]</sup> Care must be taken to avoid contact with organic materials, as this can create explosive mixtures. Always consult the Safety Data Sheet (SDS) before use and handle with appropriate personal protective equipment in a well-ventilated area.

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## References

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